

# 5-Methyl-4-hexenoic acid chemical properties and structure

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## Compound of Interest

Compound Name: 5-Methyl-4-hexenoic acid

Cat. No.: B1590576

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An In-depth Technical Guide to **5-Methyl-4-hexenoic Acid**

## Abstract

**5-Methyl-4-hexenoic acid** is an unsaturated carboxylic acid with applications as an intermediate in organic synthesis. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and known experimental protocols for its preparation. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Structure and Identifiers

**5-Methyl-4-hexenoic acid** is an aliphatic carboxylic acid characterized by a double bond between the fourth and fifth carbon atoms and a methyl group on the fifth carbon.

- IUPAC Name: 5-methylhex-4-enoic acid[1][2]
- CAS Number: 5636-65-7[1][3][4]
- Molecular Formula: C<sub>7</sub>H<sub>12</sub>O<sub>2</sub>[1][3][4][5]
- SMILES: CC(=CCCC(=O)O)C[1][2][4]
- InChI: InChI=1S/C7H12O2/c1-6(2)4-3-5-7(8)9/h4H,3,5H2,1-2H3,(H,8,9)[1][4][5]

- InChIKey: YJJLHGCCCCADOOPZ-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)

## Physicochemical Properties

The key physicochemical properties of **5-Methyl-4-hexenoic acid** are summarized in the table below. This compound is typically a colorless to pale yellow liquid with a characteristic odor.[\[3\]](#) [\[4\]](#) It is soluble in organic solvents and has moderate solubility in water.[\[3\]](#)[\[4\]](#)

Property	Value	Source(s)
Molecular Weight	128.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	203-205 °C / 237.28 °C (estimate)	<a href="#">[3]</a>
Melting Point	-10 °C / -28 °C	<a href="#">[3]</a>
Density	0.930 g/cm <sup>3</sup> / 0.9862 g/cm <sup>3</sup>	<a href="#">[3]</a>
pKa	4.8 (at 25 °C)	<a href="#">[3]</a> <a href="#">[5]</a>
Refractive Index	1.4504	<a href="#">[3]</a>
Flash Point	117.993 °C	<a href="#">[3]</a>
Vapor Pressure	0.052 mmHg (at 25 °C)	<a href="#">[3]</a>

## Experimental Protocols

### Synthesis of 5-Methyl-4-hexenoic Acid

Two primary methods for the synthesis of **5-Methyl-4-hexenoic acid** have been described.[\[3\]](#)

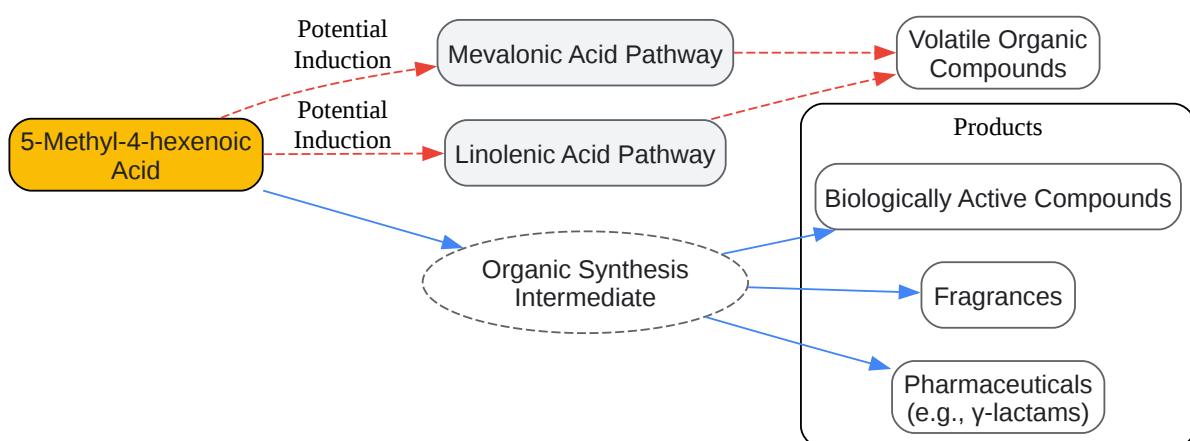
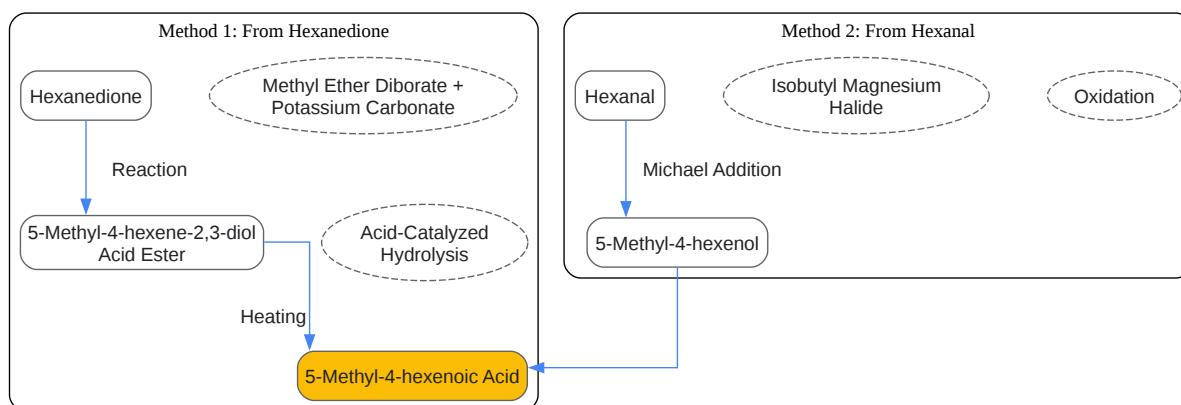
#### Method 1: From Hexanedione

- Reaction: Hexanedione is reacted with methyl ether diborate in the presence of potassium carbonate.
- Intermediate Formation: This reaction yields 5-methyl-4-hexene-2,3-diol acid ester.

- Hydrolysis: The target product, **5-Methyl-4-hexenoic acid**, is obtained through acid-catalyzed heating and hydrolysis of the ester intermediate.[3]

#### Method 2: From Hexanal

- Michael Addition: A Michael addition reaction is performed with hexanal and isobutyl magnesium halide.
- Intermediate Formation: This step generates 5-methyl-4-hexenol.
- Oxidation: The alcohol intermediate is then oxidized to produce the final **5-Methyl-4-hexenoic acid** product.[3]

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